

In-Depth Technical Guide: (S)-2-Benzyl-3-hydroxypropyl acetate

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Compound of Interest

Compound Name: (S)-2-Benzyl-3-hydroxypropyl acetate

CAS No.: 110270-52-5

Cat. No.: B058108

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CAS Number: 110270-52-5

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-2-Benzyl-3-hydroxypropyl acetate is a chiral building block of significant interest in pharmaceutical synthesis. Its primary application lies as a key intermediate in the preparation of Sinorphan, a dual inhibitor of angiotensin-converting enzyme (ACE) and neutral endopeptidase (NEP).^{[1][2][3]} The stereochemistry at the C2 position is crucial for the biological activity of the final drug substance, making the enantiopurity of this intermediate a critical quality attribute. This document provides a comprehensive overview of the chemical and physical properties, a plausible synthetic route, and analytical methodologies for **(S)-2-Benzyl-3-hydroxypropyl acetate**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic properties for **(S)-2-Benzyl-3-hydroxypropyl acetate**. Data for the corresponding (R)-enantiomer is included for comparison, as it is often more extensively reported and can be considered analogous for non-chiral specific properties.

Table 1: Physicochemical Properties

Property	Value	Notes
CAS Number	110270-52-5	
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.25 g/mol	[1]
Appearance	Light yellow oil	[1]
Solubility	Soluble in Chloroform, Dichloromethane (DCM), Ethyl Acetate, Methanol	[1]
Storage	2-8°C Refrigerator	[3]

Table 2: Spectroscopic Data (Inferred from (R)-enantiomer)

Technique	Data
¹ H NMR	Acetate methyl group: ~2.05 ppm; Aromatic protons: 7.2–7.4 ppm
¹³ C NMR	Signals corresponding to benzyl, hydroxypropyl, and acetate moieties
Mass Spectrometry (MS)	Molecular ion peak (m/z): 208.25 (C ₁₂ H ₁₆ O ₃ ⁺)
Infrared (IR) Spectroscopy	~1735 cm ⁻¹ (C=O, ester); ~3450 cm ⁻¹ (O-H, stretch)

Synthesis and Experimental Protocols

The synthesis of **(S)-2-Benzyl-3-hydroxypropyl acetate** typically involves the stereoselective acetylation of (S)-2-benzyl-1,3-propanediol. The following is a representative experimental protocol based on general esterification methods for similar compounds.

Materials and Reagents

- (S)-2-benzyl-1,3-propanediol
- Acetic anhydride
- Pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Ethyl acetate
- Hexane

Experimental Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve (S)-2-benzyl-1,3-propanediol (1 equivalent) in anhydrous dichloromethane (DCM).
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Addition of Reagents:** Slowly add pyridine (1.2 equivalents) to the cooled solution, followed by the dropwise addition of acetic anhydride (1.1 equivalents).

- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of 1 M HCl at 0°C.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- **Washing:** Wash the combined organic layers sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent to yield pure **(S)-2-Benzyl-3-hydroxypropyl acetate**.

Analytical Methods and Quality Control

The critical quality attribute for **(S)-2-Benzyl-3-hydroxypropyl acetate** is its enantiomeric purity. Chiral High-Performance Liquid Chromatography (HPLC) is the most common method for determining the enantiomeric excess.

Chiral HPLC Method

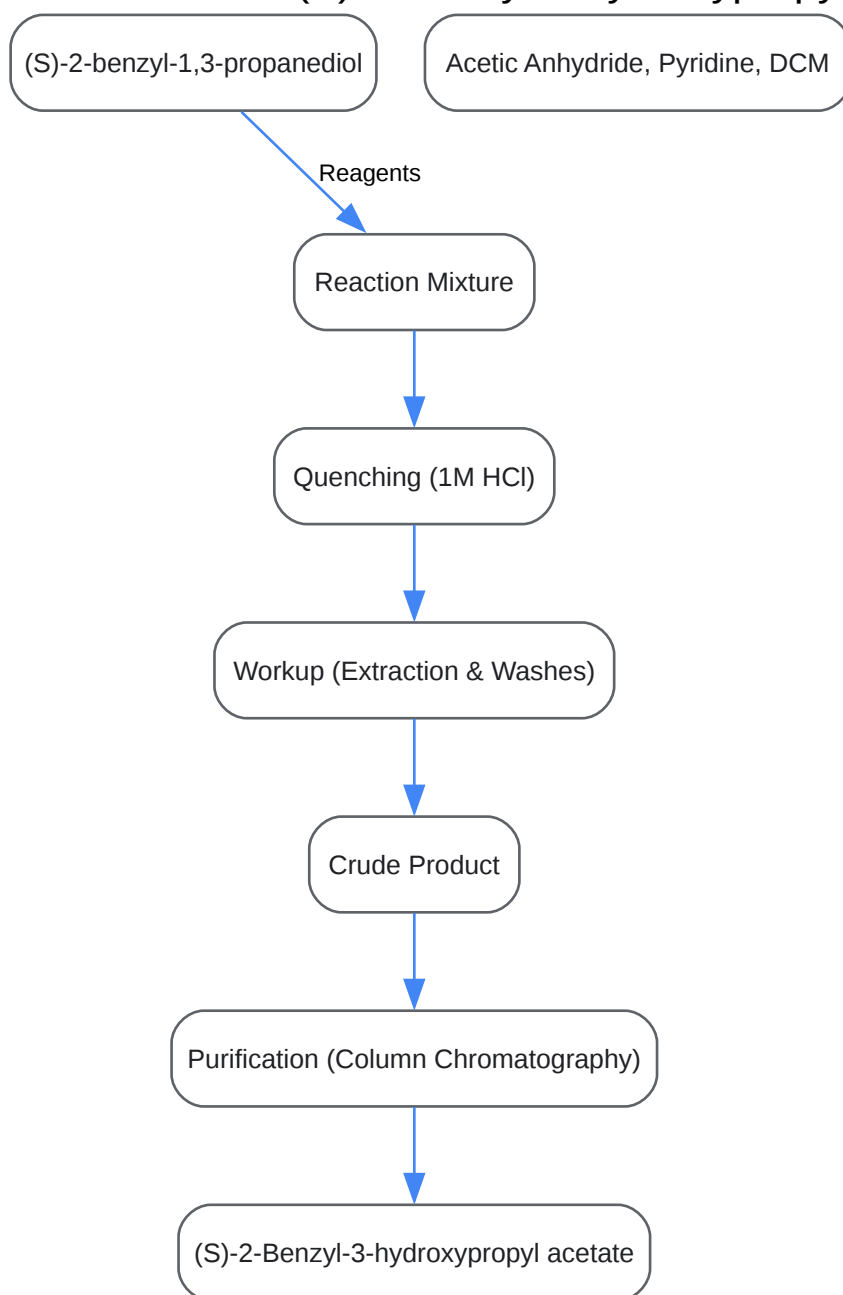
- **Column:** A polysaccharide-based chiral stationary phase, such as Chiralpak AD-H, is often effective.
- **Mobile Phase:** A mixture of n-hexane and isopropanol is typically used. The exact ratio should be optimized to achieve baseline separation of the enantiomers.
- **Detection:** UV detection at a wavelength where the benzyl chromophore absorbs (e.g., 254 nm).

- Quantification: The enantiomeric excess (% ee) is calculated from the relative peak areas of the (S) and (R) enantiomers.

Mandatory Visualizations

Synthetic Workflow

Synthetic Workflow for (S)-2-Benzyl-3-hydroxypropyl acetate

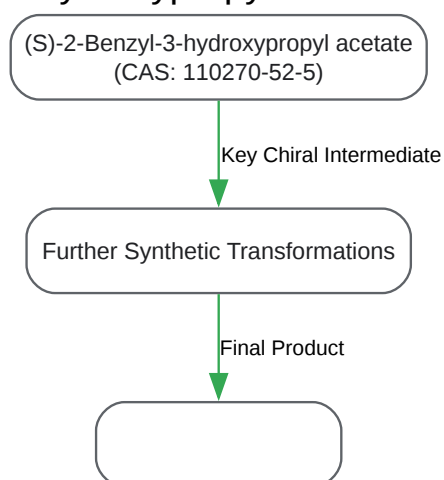


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Caption: Synthetic workflow for (S)-2-Benzyl-3-hydroxypropyl acetate.

Role as a Synthetic Intermediate

Role of (S)-2-Benzyl-3-hydroxypropyl acetate in Sinorphan Synthesis



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Caption: Role as an intermediate in the synthesis of Sinorphan.

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References

- 1. (S)-2-Benzyl-3-hydroxypropyl Acetate | 110270-52-5 [amp.chemicalbook.com]
- 2. (R)-2-Benzyl-3-hydroxypropyl Acetate | 110270-49-0 | Benchchem [benchchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
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